

long-term sealing ability of magnesium phosphate endodontic cements

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Compound Focus: Magnesium phosphate

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Comparative Sealing Ability Data

The table below summarizes key experimental data on the sealing performance of various endodontic materials from the search results.

Material	Comparison / Key Finding	Experimental Method	Time Period	Result / Performance	Source
Magnesium Phosphate Cements (MPCs)	Superior to MTA	Fluid Filtration	3 & 6 months	Significantly greater sealing ability at both time points ($p < 0.05$). Stable sealing maintained at 6 months. [1] [2]	
Novel Endodontic Cement (NEC)	Similar to MTA; Superior to IRM	Dye Microleakage (Methylene Blue)	1 day	Mean dye leakage: NEC (0.785 mm) \approx MTA (0.985 mm) $<$ IRM (2.675 mm). Difference between NEC and MTA was not significant. [3]	

Material	Comparison / Key Finding	Experimental Method	Time Period	Result / Performance	Source
Biodentine	Inferior to MTA	Glucose Leakage	2 months	Significantly more leakage with Biodentine apical plug compared to MTA ($p < 0.05$). [4]	
Mineral Trioxide Aggregate (MTA)	Benchmark Material	Various (Fluid Filtration, Dye, Glucose)	1 day - 6 months	Consistent, reliable sealing ability, often used as a positive control in studies. [1] [3] [4]	

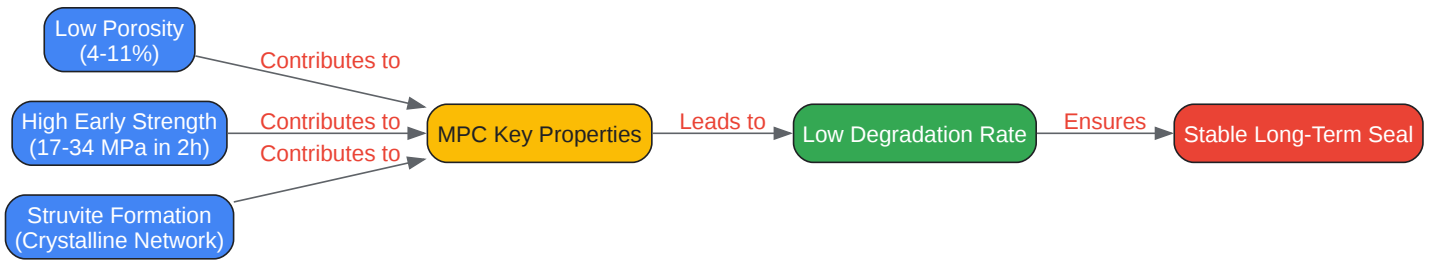
Experimental Protocols Cited

To evaluate the sealing ability of endodontic materials, researchers use sensitive methods that simulate fluid penetration along the filling interface. Here are the detailed methodologies for the key experiments cited:

- **Fluid Filtration Method** [1] [2]: This method was used to test the MPCs. It involves placing filled tooth specimens in a device that applies air pressure (e.g., 103 kPa or 15 psi) to one end of the root canal. The volume of fluid or air that moves along the canal space over a specific time is then precisely measured with a highly sensitive fluid filtration system. **This method is considered highly effective for quantitatively assessing microleakage over longer periods.**
- **Dye Microleakage Method** [3]: This study obturated and prepared roots, then immersed them in **methylene blue dye** for 24 hours. The roots were then sectioned longitudinally, and the extent of dye penetration was measured in millimeters under a stereomicroscope.
- **Glucose Leakage Method** [4]: In this study, roots with apical plugs were fixed in a custom double-chamber device. A **1 mol/L glucose solution** was pressurized (103 kPa) from the coronal end. The presence and concentration of glucose that leaked to the apical chamber were detected using a UV/visible spectrophotometer after reacting with a glucose kit reagent.

Mechanisms of MPC Sealing Performance

The excellent long-term sealing ability of MPCs is attributed to their fundamental material properties. The following diagram illustrates the key mechanisms that contribute to this stable seal.



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The core reason for MPCs' stable performance is their **low degradation rate** over time, which ensures the integrity of the seal is maintained [1] [2]. This low degradation is itself a result of several key material characteristics:

- **Low Porosity:** The dense microstructure of set MPC, with reported porosity ranging from 4% to 11%, presents a more difficult path for fluid penetration compared to more porous materials [1].
- **High Early Strength:** MPCs achieve high compressive strength (17-34 MPa) within just a few hours, providing rapid and robust mechanical integrity to resist leakage from the outset [1].
- **Struvite Formation:** The setting reaction forms a crystalline structure of **struvite ($\text{MgNH}_4\text{PO}_4 \cdot 6\text{H}_2\text{O}$)** or related products, which contributes to a stable and low-solubility matrix [1] [5].

Conclusion

In summary, experimental evidence demonstrates that **Magnesium Phosphate Cements possess a superior long-term sealing ability compared to MTA**, while also offering high early strength and stable physical properties [1] [2]. This combination of properties makes MPCs a highly promising candidate for demanding endodontic applications where a durable seal is critical.

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